

Navigating the Disposal of N-2-(Hydroxyethyl)-L-valine-d4: A Comprehensive Guide

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Compound of Interest

Compound Name: N-2-(Hydroxyethyl)-L-valine-d4

Cat. No.: B12390791

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For researchers, scientists, and drug development professionals, the meticulous management of laboratory chemicals extends to their proper disposal. This guide provides essential safety and logistical information for the disposal of **N-2-(Hydroxyethyl)-L-valine-d4**, ensuring compliance and safety in your laboratory operations.

Disclaimer: No specific Safety Data Sheet (SDS) for **N-2-(Hydroxyethyl)-L-valine-d4** is readily available. The following guidance is based on the safety information for the closely related, non-deuterated compound, L-valine, which is generally not considered a hazardous substance^{[1][2]}. However, it is imperative to consult your institution's Environmental Health and Safety (EHS) department and local regulations for a site-specific risk assessment and definitive disposal protocols.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure all personnel are equipped with the appropriate Personal Protective Equipment (PPE).

Recommended PPE:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or glasses
- Laboratory coat

Handle the compound in a well-ventilated area to minimize the potential for inhalation. In the event of a spill, prevent dust generation by gently sweeping the solid material into a designated and labeled waste container.

Step-by-Step Disposal Protocol

The disposal of **N-2-(Hydroxyethyl)-L-valine-d4** should align with your institution's guidelines for non-hazardous chemical waste[3][4][5].

- Waste Identification and Collection:
 - Collect waste **N-2-(Hydroxyethyl)-L-valine-d4** in a clearly labeled, sealed, and compatible container.
 - Avoid mixing with other waste streams unless compatibility has been verified.
- Container Labeling:
 - Label the waste container with the full chemical name: "**N-2-(Hydroxyethyl)-L-valine-d4**".
 - Include the CAS number: 120398-50-7[6][7].
 - Note the approximate quantity of the waste.
- Disposal of Small Quantities:
 - For small residual amounts, disposal as general laboratory solid waste may be permissible, pending institutional approval.
 - Place the material in a designated container for non-hazardous or laboratory chemical waste, as directed by your facility's waste management plan[8].
- Disposal of Large Quantities:
 - For larger quantities, it is crucial to consult your institution's EHS department for specific disposal instructions[8].

- Incineration at a licensed hazardous waste facility is a common and effective disposal method for many organic compounds and may be required[8].
- Disposal of Contaminated Materials:
 - Any materials that have come into contact with **N-2-(Hydroxyethyl)-L-valine-d4**, such as weighing paper, gloves, or pipette tips, should be collected in the same solid chemical waste container[8].

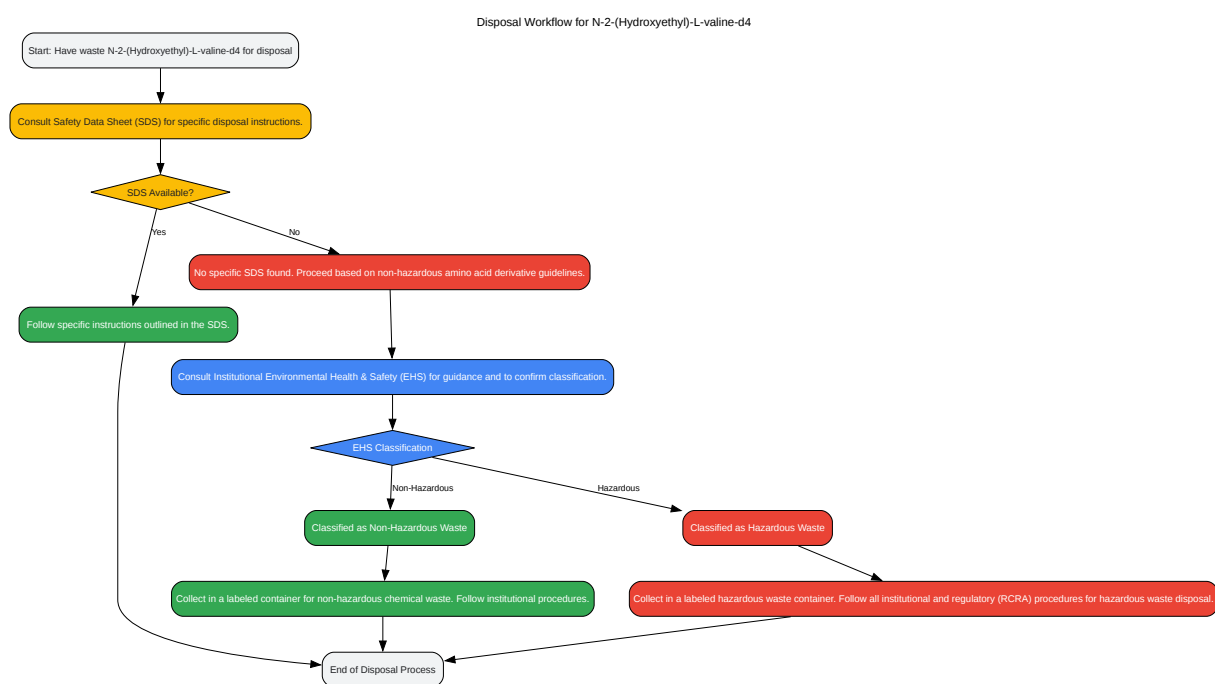
Quantitative Data Summary

While no specific quantitative disposal limits for **N-2-(Hydroxyethyl)-L-valine-d4** were found, general guidelines for laboratory chemical waste can be informative. The following table summarizes typical disposal considerations.

Parameter	Guideline	Citation
Regulatory Framework	Non-hazardous wastes may be regulated under RCRA Subtitle D, which governs solid waste.	[9]
Small Quantity Disposal	May be permissible in regular trash if confirmed non-hazardous by EHS.	[3]
Liquid Waste (if in solution)	Sewer disposal may be an option for some non-hazardous, water-soluble chemicals, but requires prior approval from EHS and adherence to volume and concentration limits.	[4][5]
Empty Containers	Must be "RCRA Empty" before disposal in regular trash. Containers that held acutely hazardous materials require triple rinsing.	[9]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-2-(Hydroxyethyl)-L-valine-d4**.



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Caption: Disposal decision workflow for **N-2-(Hydroxyethyl)-L-valine-d4**.

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